

4-Methyl-5-nitro-2-pyridinecarboxylic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Methyl-5-nitro-2-pyridinecarboxylic acid

Cat. No.: B1337690

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An In-Depth Technical Guide to the Material Safety Data Sheet (MSDS) for **4-Methyl-5-nitro-2-pyridinecarboxylic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-Methyl-5-nitro-2-pyridinecarboxylic acid** (CAS No. 5832-43-9). The information is presented to be of maximal utility for researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and clear visual representations of safety protocols and data relationships.

Chemical Identification and Physical Properties

4-Methyl-5-nitro-2-pyridinecarboxylic acid is an organic compound with the molecular formula $C_7H_6N_2O_4$. It is a solid at room temperature and is characterized by a pyridine ring substituted with methyl, nitro, and carboxylic acid functional groups.^[1]

Table 1: Physical and Chemical Properties of **4-Methyl-5-nitro-2-pyridinecarboxylic acid**

Property	Value
Molecular Weight	182.13 g/mol
Density	1.477 g/cm ³
Boiling Point	388.667 °C at 760 mmHg
Flash Point	188.859 °C
Refractive Index	1.608

Note: The data in this table is compiled from various chemical supplier databases. Specific experimental conditions for their determination are not provided in the source documents.

Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute oral toxicity and irritation to the skin and eyes.^[2]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin irritation	Category 2	H315: Causes skin irritation
Serious eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Pictograms:

- Exclamation Mark (GHS07): Indicates skin and eye irritation, harmful if swallowed, and may cause respiratory irritation.

Experimental Protocols for Hazard Determination

The GHS classifications are based on standardized experimental protocols, typically following OECD guidelines. While the specific test reports for this compound are not publicly available, this section outlines the likely methodologies used.

Acute Oral Toxicity (GHS Category 4)

The determination of "Harmful if swallowed" is typically conducted using protocols like the OECD Test Guideline 420 (Fixed Dose Procedure) or OECD Test Guideline 423 (Acute Toxic Class Method).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Methodology: OECD Test Guideline 423 (Acute Toxic Class Method)

- Principle: A stepwise procedure using a small number of animals per step to obtain sufficient information on acute toxicity for classification.[\[4\]](#)[\[7\]](#)
- Animal Model: Typically, young adult female rats are used.
- Procedure:
 - A starting dose (e.g., 300 mg/kg body weight) is administered orally to a group of three animals.
 - The animals are observed for mortality and clinical signs of toxicity for up to 14 days.[\[5\]](#)
 - If mortality occurs, the test is repeated at a lower dose level. If no mortality occurs, a higher dose level may be tested.
- Classification: The substance is classified based on the dose at which mortality is observed. For Category 4, the LD50 (lethal dose for 50% of the test population) is between 300 and 2000 mg/kg.[\[8\]](#)

Skin Irritation (GHS Category 2)

This classification is likely based on in vitro methods to reduce animal testing, such as the OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[9]

Methodology: Reconstructed Human Epidermis (RhE) Test

- Principle: The test chemical is applied topically to a reconstructed human epidermis model (e.g., EpiDerm™).[10][11][12] The potential for skin irritation is predicted by measuring cell viability.[11][13]
- Procedure:
 - The test substance is applied to the surface of the RhE tissue for a defined period (e.g., 60 minutes).[10][14]
 - After exposure, the tissue is rinsed and incubated for a post-exposure period (e.g., 42 hours).[10][13]
 - Cell viability is determined using a colorimetric assay, such as the MTT assay, which measures mitochondrial activity.[10][13]
- Classification: A substance is classified as a Category 2 irritant if the mean cell viability of the treated tissues is reduced to 50% or less of the negative control.[9][11]

Eye Irritation (GHS Category 2)

Similar to skin irritation, in vitro methods are preferred. The OECD Test Guideline 492B (Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage) is a relevant methodology.[15]

Methodology: Reconstructed human Cornea-like Epithelium (RhCE) Test

- Principle: The test chemical is applied to the surface of a three-dimensional, cornea-like epithelial tissue model.[16] Eye irritation potential is assessed by measuring the reduction in tissue viability.
- Procedure:

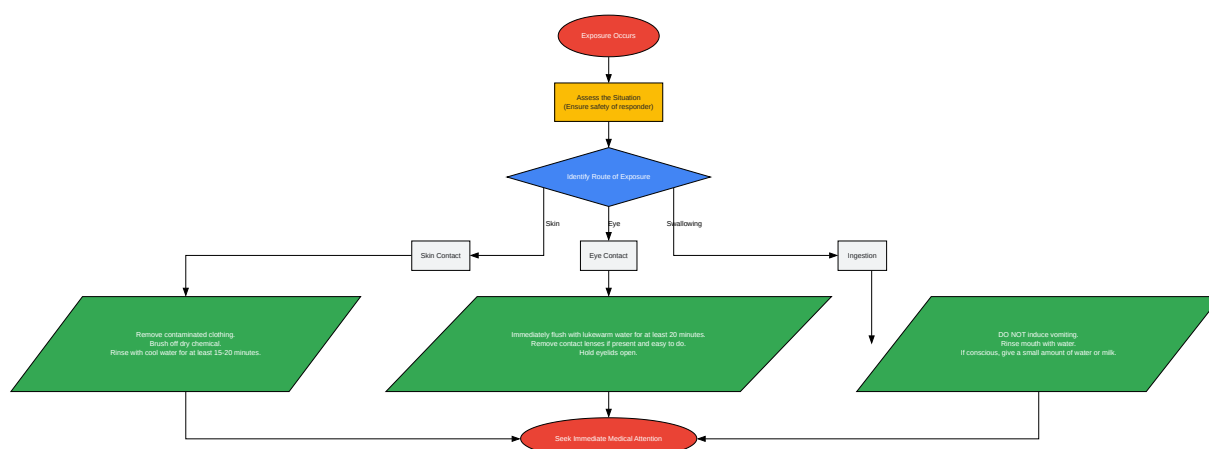
- The test substance is applied to the RhCE tissue for a specific duration (e.g., 30 minutes for liquids, 6 hours for solids).[17]
- Following exposure, the tissues are rinsed and undergo a post-incubation period.
- Tissue viability is quantified using the MTT assay.
- Classification: A substance is classified as a Category 2 irritant if it causes a significant reduction in cell viability within a defined range that indicates irritation rather than severe damage or no effect.[18][19][20]

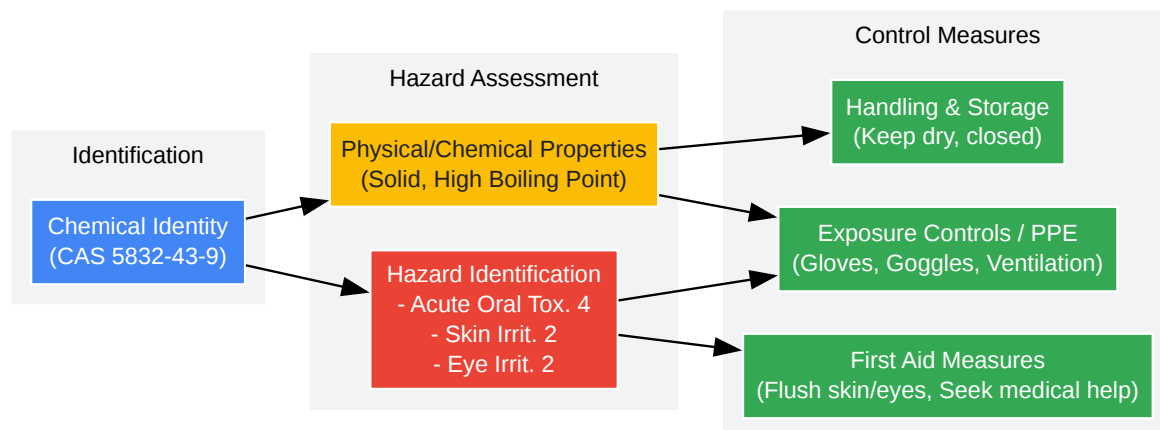
First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure. The following procedures are based on standard practices for handling hazardous chemicals.

First Aid Measures Workflow

The following diagram illustrates the general workflow for responding to an exposure incident.





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